

Application Notes and Protocols for the Synthesis of Ibamun (MK-677)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ibamun

Cat. No.: B129899

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Abstract

Ibamun, also known as Ibutamoren or MK-677, is a potent, orally active, non-peptide growth hormone secretagogue. It acts as a ghrelin receptor agonist, stimulating the release of growth hormone (GH) and insulin-like growth factor 1 (IGF-1). This document provides a detailed protocol for the laboratory synthesis of **Ibamun**, an overview of its mechanism of action, and a summary of its biological effects supported by quantitative data from preclinical and clinical studies.

Chemical Information

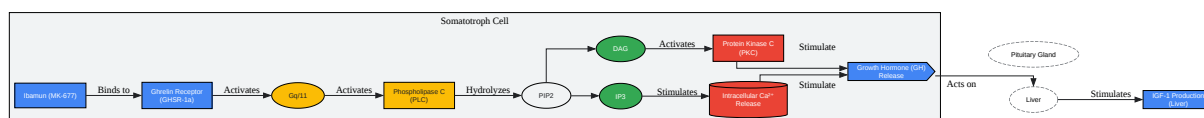
Identifier	Value
IUPAC Name	2-amino-N-[(1R)-2-[1,2-dihydro-1-(methylsulfonyl)spiro[3H-indole-3,4'-piperidin]-1'-yl]-2-oxo-1-(phenylmethoxymethyl)ethyl]-2-methylpropanamide
Synonyms	Ibutamoren, MK-677, L-163,191
CAS Number	159634-47-6
Molecular Formula	C27H36N4O5S
Molecular Weight	528.66 g/mol

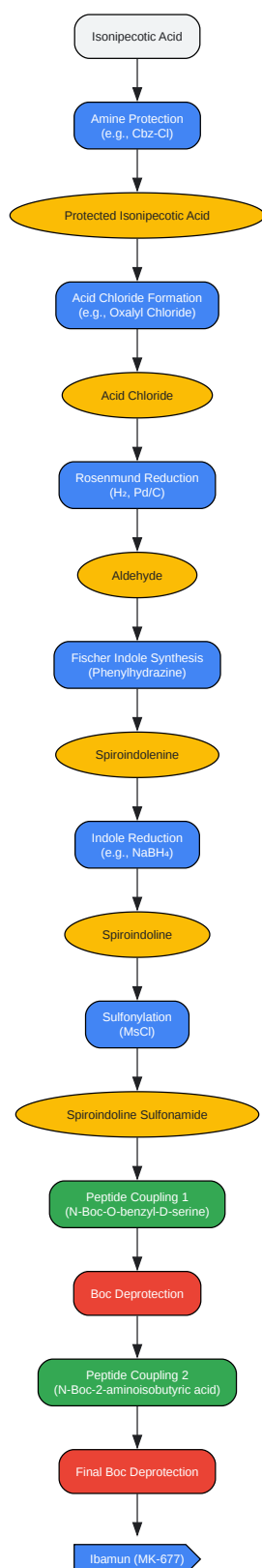
Mechanism of Action and Signaling Pathway

Ibamun mimics the action of ghrelin, an endogenous peptide hormone. It binds to and activates the growth hormone secretagogue receptor (GHSR), also known as the ghrelin receptor. The GHSR is a G-protein coupled receptor primarily located in the hypothalamus and pituitary gland.

Upon activation by **Ibamun**, the GHSR initiates a signaling cascade predominantly through the Gαq subunit. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into diacylglycerol (DAG) and inositol trisphosphate (IP3). IP3 triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). This cascade ultimately results in the synthesis and pulsatile release of growth hormone from the pituitary gland. The released GH then stimulates the liver to produce IGF-1.

Signaling Pathway of Ibamun (MK-677)





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